Application Notes: 4-Amino-3,5-dinitropyridine in Advanced Materials Science

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Compound of Interest	
Compound Name:	*4-Amino-3,5-dinitropyridine*
CAS No.:	*31793-29-0*
Cat. No.:	*B1331386*

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Introduction: The Role of an Electron-Deficient Heterocycle in Material Innovation

4-Amino-3,5-dinitropyridine is a potent chemical intermediate whose significance in materials science is rooted in its unique molecular architecture. As a yellow or orange crystalline solid, this compound combines the aromatic stability of a pyridine ring with the high-energy characteristics of two nitro groups and the reactive potential of a primary amine.[1] The presence of the electron-withdrawing nitro groups renders the pyridine ring highly electron-deficient, which not only activates the molecule for specific chemical transformations but also imparts the energetic properties central to its primary applications.[2][3]

These application notes serve as a technical guide for researchers and scientists exploring the use of **4-amino-3,5-dinitropyridine** as a foundational building block. While its predominant role is as a precursor in the synthesis of advanced energetic materials, its functional groups offer a versatile platform for creating novel polymers and other functional materials.[3][4] This document provides an overview of its properties, detailed protocols for its synthesis and characterization, and a discussion of its application landscape, with a strong emphasis on the causality behind experimental design and stringent safety protocols.

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Physicochemical and Safety Profile

A thorough understanding of the compound's properties is critical for its safe handling and effective application. **4-Amino-3,5-dinitropyridine** is an unstable compound prone to explosion and oxidation, necessitating cautious handling under all circumstances.[1]

Table 1: Key Physicochemical Properties of **4-Amino-3,5-dinitropyridine**

Property	Value	Source
Molecular Formula	$C_5H_4N_4O_4$	[1][5][6]
Molar Mass	184.11 g/mol	[1][5]
Appearance	Yellow or orange crystalline solid	[1]
Melting Point	168-169 °C	[1]
Density	1.694 g/cm³	[1]
Solubility	Insoluble in water; Soluble in ethanol, methanol	[1]
CAS Registry Number	31793-29-0	[6]

WARNING: **4-Amino-3,5-dinitropyridine** is a toxic compound and is harmful by inhalation, in contact with skin, and if swallowed.[1] It poses a danger of cumulative effects.[1] Appropriate personal protective equipment (PPE), including suitable gloves and eye protection, must be worn at all times.[1] All manipulations should be performed in a certified fume hood. In case of skin contact, wash immediately with plenty of soap and water.[1]

Core Applications in Materials Science

The utility of **4-amino-3,5-dinitropyridine** stems from its dual nature as both an energetic molecule and a versatile chemical intermediate.

Foundational Precursor for High-Energy Materials

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The primary and most explored application of **4-amino-3,5-dinitropyridine** is as an intermediate for the synthesis of more complex, high-performance energetic materials.[1][3][4] The dinitro-substituted pyridine core provides a stable, high-density backbone with a positive heat of formation, which are desirable characteristics for explosives, propellants, and pyrotechnics.[4]

The amino group at the 4-position serves as a key handle for derivatization, allowing chemists to build larger, more complex energetic molecules.[2] For instance, it can be used to link multiple energetic rings together or to introduce other functional groups (e.g., tetrazoles) that enhance performance metrics like detonation velocity and pressure, while potentially tuning sensitivity. A key strategy in energetic materials design is to increase nitrogen and oxygen content to achieve a more favorable oxygen balance, and **4-amino-3,5-dinitropyridine** serves as an excellent starting point for such endeavors.

Potential in Thermally Stable Polymers

While less conventional, the incorporation of rigid, heterocyclic units like dinitropyridine into polymer backbones is a known strategy for enhancing thermal stability.[7] The aromatic nature of the pyridine ring can increase the glass transition temperature (Tg) and the decomposition temperature of polymers such as polyamides or polyimides. The amino group on **4-amino-3,5-dinitropyridine** allows it to be used as a functional co-monomer in polymerization reactions, potentially yielding polymers with high thermal resistance and specific energetic properties.

Experimental Protocols

The following protocols are designed for researchers with experience in handling hazardous and energetic compounds. A thorough risk assessment must be completed before any experimental work begins.

Protocol 1: Synthesis of **4-Amino-3,5-dinitropyridine**

This protocol is based on the classical approach of direct nitration of 4-aminopyridine. The rationale for using a mixture of fuming nitric acid and concentrated sulfuric acid is that this "mixed acid" generates the highly electrophilic nitronium ion (NO_2^+), which is necessary to overcome the deactivating effect of the protonated pyridine ring.[2]

Materials:

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- 4-Aminopyridine
- Concentrated Sulfuric Acid (98%)
- Fuming Nitric Acid (≥90%)
- Ice
- Deionized Water
- Sodium Bicarbonate (for neutralization)

Equipment:

- Three-neck round-bottom flask
- Mechanical stirrer
- Dropping funnel
- Thermometer
- Ice-salt bath
- Buchner funnel and filter paper

Step-by-Step Procedure:

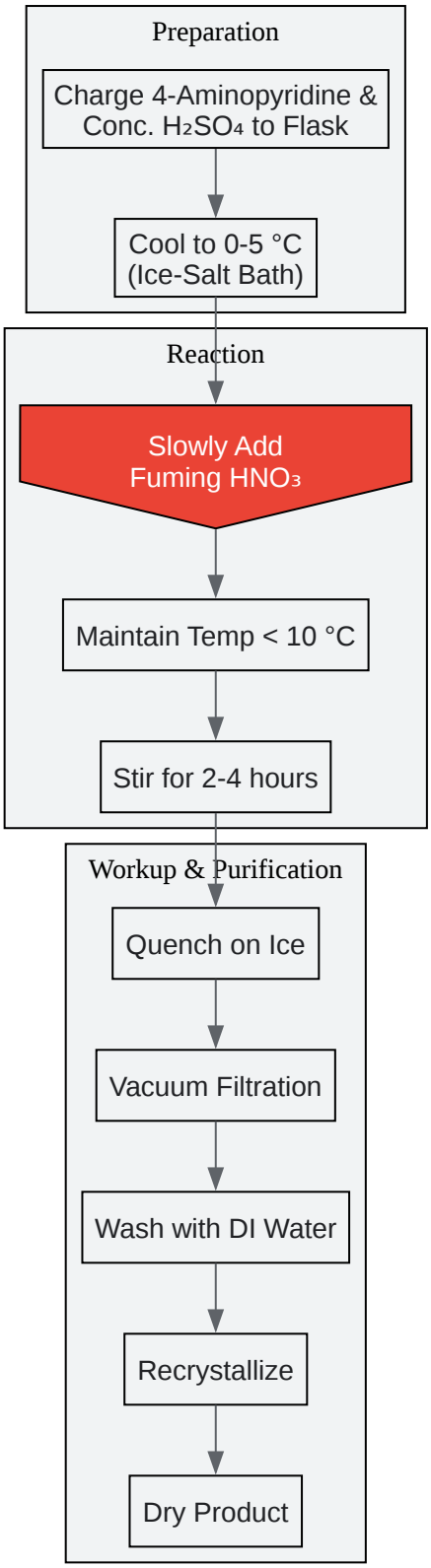
- Reaction Setup: Assemble the three-neck flask with the mechanical stirrer, dropping funnel, and thermometer in a fume hood. Place the flask in an ice-salt bath.
- Dissolution: Carefully and slowly add 4-aminopyridine to concentrated sulfuric acid in the flask with stirring. The dissolution is exothermic; maintain the temperature below 10 °C. This step protonates the pyridine nitrogen and the amino group, deactivating the ring towards electrophilic substitution.
- Nitration: Once the dissolution is complete and the temperature is stable at 0-5 °C, begin the dropwise addition of fuming nitric acid. CAUTION: This reaction is highly exothermic and

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generates toxic fumes. The rate of addition must be controlled to keep the temperature below 10 °C.

- Reaction Monitoring: After the addition is complete, allow the reaction to stir at a controlled temperature (e.g., 5-10 °C) for several hours. The progress can be monitored by thin-layer chromatography (TLC).
- Quenching: Very slowly and carefully pour the reaction mixture onto a large amount of crushed ice with vigorous stirring. This step quenches the reaction and precipitates the product. CAUTION: This must be done slowly to control the exotherm.
- Isolation: The precipitated yellow solid is collected by vacuum filtration using a Buchner funnel.
- Washing: Wash the crude product with copious amounts of cold deionized water until the filtrate is neutral (pH ~7). This removes residual acid.
- Purification: The crude product can be purified by recrystallization from a suitable solvent, such as an ethanol/water mixture.
- Drying: Dry the purified product in a vacuum oven at a low temperature (<50 °C) to avoid decomposition.

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Diagram 1: Workflow for the synthesis of **4-Amino-3,5-dinitropyridine**.

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Protocol 2: Analytical Characterization

To ensure the identity and purity of the synthesized product, a suite of analytical techniques is required. This protocol serves as a self-validating system for the synthesis described above.

1. Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^{1}H NMR: Dissolve the sample in a suitable deuterated solvent (e.g., DMSO-d_6). The spectrum should show characteristic peaks for the aromatic protons and the amine protons. The integration and splitting patterns will confirm the substitution pattern.
- ^{13}C NMR: Provides information on the carbon skeleton, confirming the presence of the pyridine ring carbons and their chemical environment as influenced by the nitro and amino groups.

2. Infrared (IR) Spectroscopy:

- Analyze the sample using KBr pellet or ATR-FTIR.
- Rationale: This technique is crucial for identifying key functional groups. Look for:
  - N-H stretching vibrations for the amino group (~3300-3500 cm^{-1}).
  - Asymmetric and symmetric N-O stretching vibrations for the nitro groups (~1550-1500 cm^{-1} and ~1350-1300 cm^{-1}).
  - C=C and C=N stretching vibrations for the pyridine ring.

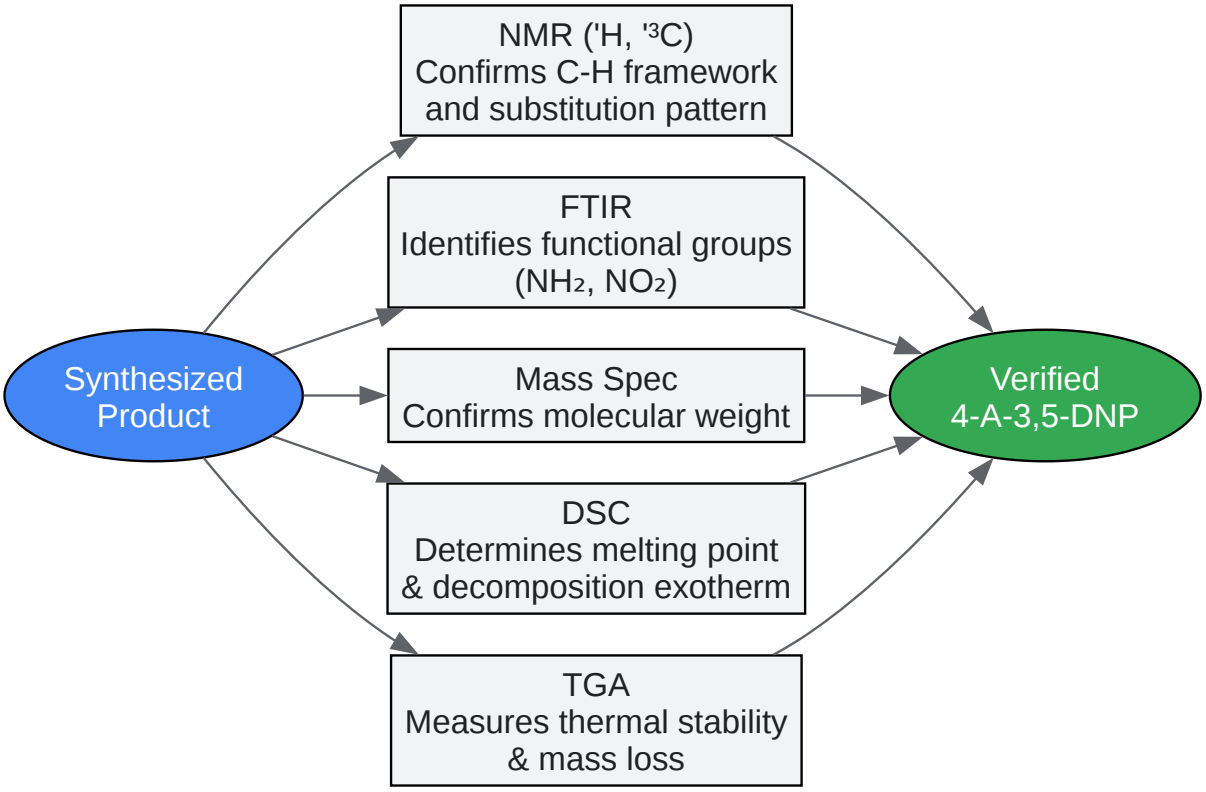
3. Mass Spectrometry (MS):

- Use a technique like Electron Ionization (EI) to determine the molecular weight.
- Rationale: The molecular ion peak (M^+) should correspond to the calculated molecular weight of $C_5H_4N_4O_4$ (184.11 g/mol). The fragmentation pattern can provide further structural confirmation.

4. Thermal Analysis (DSC/TGA):

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- Differential Scanning Calorimetry (DSC): Heat a small sample (~1-2 mg) in an aluminum pan under an inert atmosphere (e.g., nitrogen) at a controlled heating rate (e.g., 10 °C/min).
  - Rationale: DSC reveals thermal transitions. An endotherm corresponding to the melting point should be observed around 168-169 °C, immediately followed by a sharp exotherm indicating decomposition. The onset temperature and energy of decomposition are critical parameters for assessing its stability and energetic nature.[1]
- Thermogravimetric Analysis (TGA): Heat a sample under an inert atmosphere and monitor its mass loss as a function of temperature.
  - Rationale: TGA shows the temperature at which the compound begins to decompose and lose mass. This complements the DSC data and provides a complete picture of thermal stability.



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Diagram 2: Logical workflow for the comprehensive characterization of the product.

Conclusion and Future Outlook

4-Amino-3,5-dinitropyridine stands as a valuable, albeit hazardous, compound in the materials scientist's toolkit. Its primary role as a precursor to advanced energetic materials is well-established, offering a pathway to compounds with tailored detonation properties and thermal stabilities. The protocols outlined herein provide a framework for its safe synthesis and rigorous, self-validating characterization.

Future research may focus on expanding its applications beyond energetics. Exploring its use as a monomer for creating novel, thermally robust polymers or as a ligand for coordination chemistry could unlock new functionalities. As synthetic methodologies advance, the development of safer and more efficient routes to this and related polynitropyridines will continue to drive innovation in high-performance materials.

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